

# 1,5-Dimethylnaphthalene CAS number and properties

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## Compound of Interest

Compound Name: 1,5-Dimethylnaphthalene

Cat. No.: B047167

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## An In-depth Technical Guide to 1,5-Dimethylnaphthalene

This technical guide provides a comprehensive overview of **1,5-Dimethylnaphthalene**, including its chemical identity, physical and chemical properties, safety and handling protocols, and known applications. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

## Chemical Identification

Chemical Name: **1,5-Dimethylnaphthalene**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Synonyms: Naphthalene, 1,5-dimethyl-; 1,5-DMN[\[1\]](#)[\[2\]](#) CAS Number: 571-61-9[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Molecular Formula: C<sub>12</sub>H<sub>12</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Molecular Weight: 156.22 g/mol [\[1\]](#)[\[2\]](#)

## Physical and Chemical Properties

The physical and chemical properties of **1,5-Dimethylnaphthalene** are summarized in the table below. The compound is a white crystalline solid under standard conditions.[\[2\]](#)[\[9\]](#)

Property	Value	Source
Melting Point	77-82 °C	<a href="#">[6]</a> <a href="#">[7]</a>
78-82 °C	<a href="#">[8]</a> <a href="#">[9]</a>	
82.00 °C	<a href="#">[10]</a>	
79.5-83.5 °C	<a href="#">[4]</a>	
Boiling Point	265-266 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
265.00 °C	<a href="#">[10]</a>	
Density	1.0464 g/cm <sup>3</sup> (estimate)	<a href="#">[6]</a>
1.0060 g/cm <sup>3</sup>	<a href="#">[11]</a>	
Vapor Pressure	0.015 mmHg @ 25 °C (est)	<a href="#">[10]</a>
0.0084 mmHg	<a href="#">[2]</a>	
0.0149 mmHg @ 25°C	<a href="#">[6]</a>	
Flash Point	233.00 °F (111.40 °C) (est)	<a href="#">[10]</a>
logP (o/w)	4.380	<a href="#">[10]</a>
Appearance	White crystalline solid	<a href="#">[2]</a> <a href="#">[9]</a>
White crystalline powder (est)	<a href="#">[10]</a>	
Crystals or powder or crystalline powder or flakes	<a href="#">[4]</a>	

## Solubility

**1,5-Dimethylnaphthalene** is generally insoluble in water but soluble in alcohol.[\[10\]](#)[\[11\]](#) Its low water solubility is attributed to its hydrophobic nature.[\[11\]](#)

Solvent	Solubility	Source
Water	2.74 mg/L @ 25 °C (experimental)	<a href="#">[10]</a>
Insoluble	<a href="#">[11]</a>	
Alcohol	Soluble	<a href="#">[10]</a>
Organic Solvents	Slightly soluble in nonpolar or low polarity solvents	<a href="#">[11]</a>

## Safety and Hazards

**1,5-Dimethylnaphthalene** is classified as an irritant.[\[2\]](#) The GHS classification indicates that it causes skin and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[12\]](#)

GHS Hazard Information:[\[2\]](#)

Code	Description	Class
H315	Causes skin irritation	Skin Irrit. 2
H319	Causes serious eye irritation	Eye Irrit. 2
H335	May cause respiratory irritation	STOT SE 3

Precautionary Statements:[\[12\]](#)

Code	Description
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P332 + P313	If skin irritation occurs: Get medical advice/ attention.
P337 + P313	If eye irritation persists: Get medical advice/ attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.

#### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[9][12]
- Ensure adequate ventilation and prevent dust dispersion.[12]
- Wear appropriate personal protective equipment, including gloves and safety goggles.[9][12]
- Store in a dry, cool, and well-ventilated place with tightly closed containers.[9]

#### First-Aid Measures:[12]

- Inhalation: Remove to fresh air. Seek medical attention if you feel unwell.
- Skin Contact: Remove contaminated clothing and wash skin with plenty of water. If irritation occurs, seek medical attention.
- Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. If irritation persists, seek medical attention.
- Ingestion: Rinse mouth and seek medical advice.

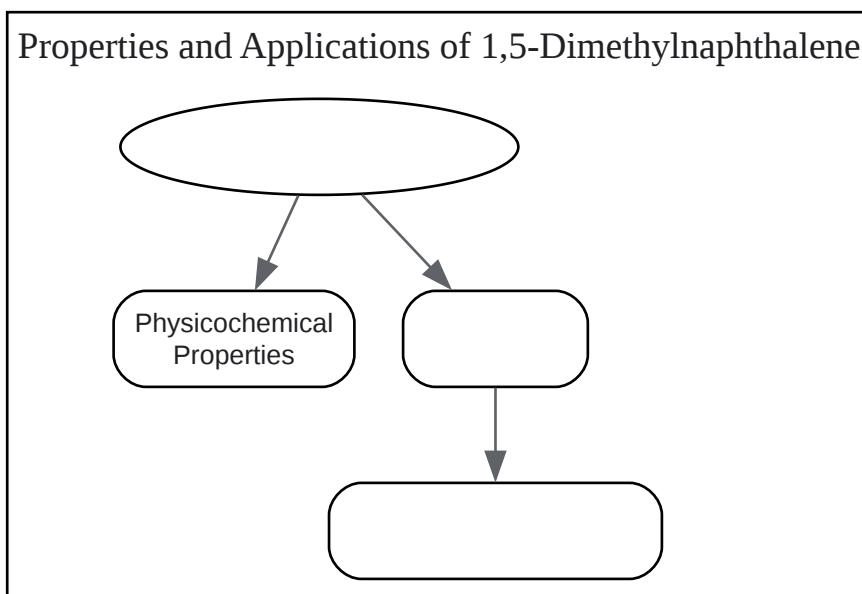
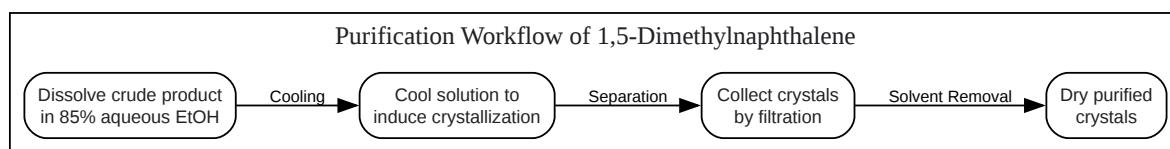
# Experimental Protocols

## Purification Method

A common method for the purification of **1,5-Dimethylnaphthalene** is crystallization.<sup>[7]</sup>

Protocol:

- Dissolve the crude **1,5-Dimethylnaphthalene** in 85% aqueous ethanol.
- Allow the solution to cool, inducing crystallization of the purified compound.
- Collect the crystals by filtration.
- Dry the crystals to remove residual solvent.



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